

Chemical structure and IUPAC name of 2-formylphenylboronic acid pinacol ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)benzaldehyde

Cat. No.: B1311416

[Get Quote](#)

An In-depth Technical Guide to 2-Formylphenylboronic Acid Pinacol Ester

For Researchers, Scientists, and Drug Development Professionals

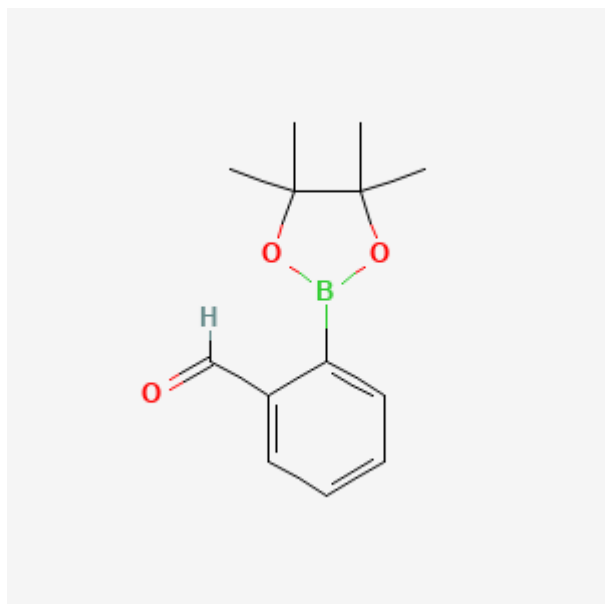
Abstract

This technical guide provides a comprehensive overview of 2-formylphenylboronic acid pinacol ester, a versatile bifunctional reagent in organic synthesis. The document details its chemical structure, IUPAC nomenclature, and key physicochemical properties. A significant focus is placed on its application in palladium-catalyzed cross-coupling reactions, particularly the Suzuki-Miyaura coupling, which is a cornerstone of modern drug discovery and development. This guide also presents a detailed experimental protocol for a typical Suzuki-Miyaura reaction, alongside a logical workflow for its application in synthetic chemistry.

Chemical Structure and IUPAC Name

2-Formylphenylboronic acid pinacol ester is an organic compound featuring a benzene ring substituted with a formyl group and a pinacol boronic ester group at the ortho position.

- Chemical Structure:



- IUPAC Name: **2-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)benzaldehyde**[\[1\]](#)
- CAS Number: 380151-85-9[\[2\]](#)
- Molecular Formula: $C_{13}H_{17}BO_3$ [\[2\]](#)

Physicochemical Properties

A summary of the key physical and chemical properties of 2-formylphenylboronic acid pinacol ester is provided in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Weight	232.08 g/mol	[2]
Appearance	Liquid	
Density	1.0532 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.5143	
Storage Temperature	2-8°C	

Applications in Organic Synthesis

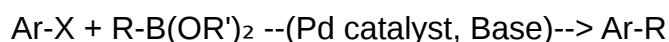
2-Formylphenylboronic acid pinacol ester is a valuable building block in organic synthesis due to its dual reactivity. The pinacol boronic ester functionality serves as a key participant in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling, for the formation of carbon-carbon bonds. The formyl group provides a handle for a wide range of chemical transformations, including reductive amination, Wittig reactions, and the formation of imines and oximes.

This bifunctionality makes it a particularly useful reagent in the synthesis of complex molecules, including pharmaceuticals and materials with novel electronic properties. For instance, it has been used as a starting material for the preparation of profluorescent probes for the detection of biologically relevant species and in the synthesis of molecular spin switches.

Experimental Protocol: Suzuki-Miyaura Coupling

The following is a representative experimental protocol for a Suzuki-Miyaura cross-coupling reaction using an aryl halide and a boronic acid or ester. This protocol is a generalized procedure and may require optimization for specific substrates.

Reaction Scheme:



Materials:

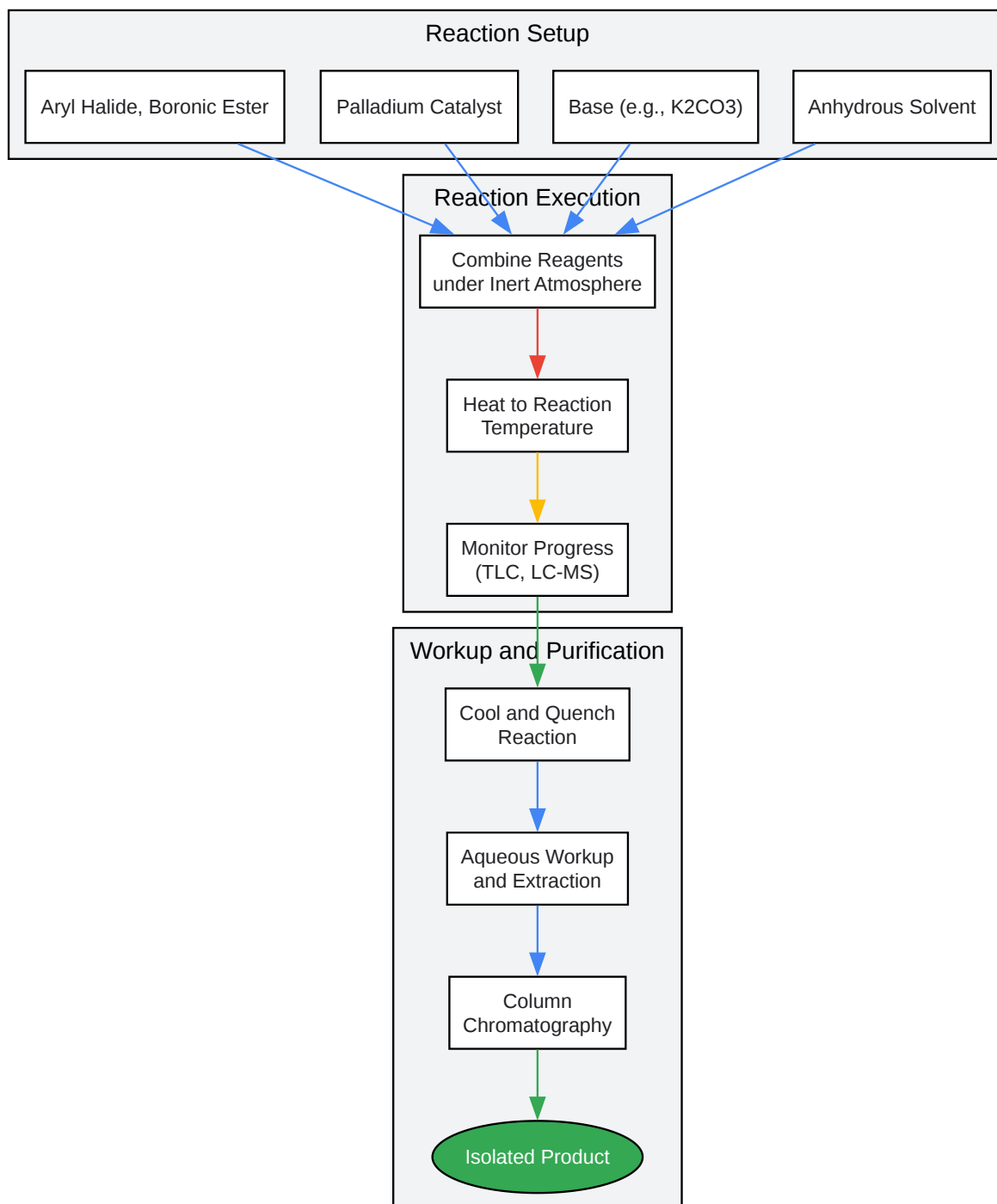
- Aryl halide (Ar-X) (1.0 equiv)
- Boronic acid or ester (e.g., 2-formylphenylboronic acid pinacol ester) (1.1 - 1.5 equiv)
- Palladium catalyst (e.g., Pd(PPh₃)₄, PdCl₂(dppf)) (0.01 - 0.05 equiv)
- Base (e.g., K₂CO₃, Cs₂CO₃, K₃PO₄) (2.0 - 3.0 equiv)
- Anhydrous solvent (e.g., Dioxane, Toluene, DMF)
- Water (often used as a co-solvent)

Procedure:

- To a flame-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add the aryl halide, boronic acid/ester, palladium catalyst, and base.
- Add the anhydrous solvent and water (if applicable) via syringe.
- Degas the reaction mixture by bubbling the inert gas through the solution for 10-15 minutes.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir for the required time (monitored by TLC or LC-MS).
- Upon completion, cool the reaction to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

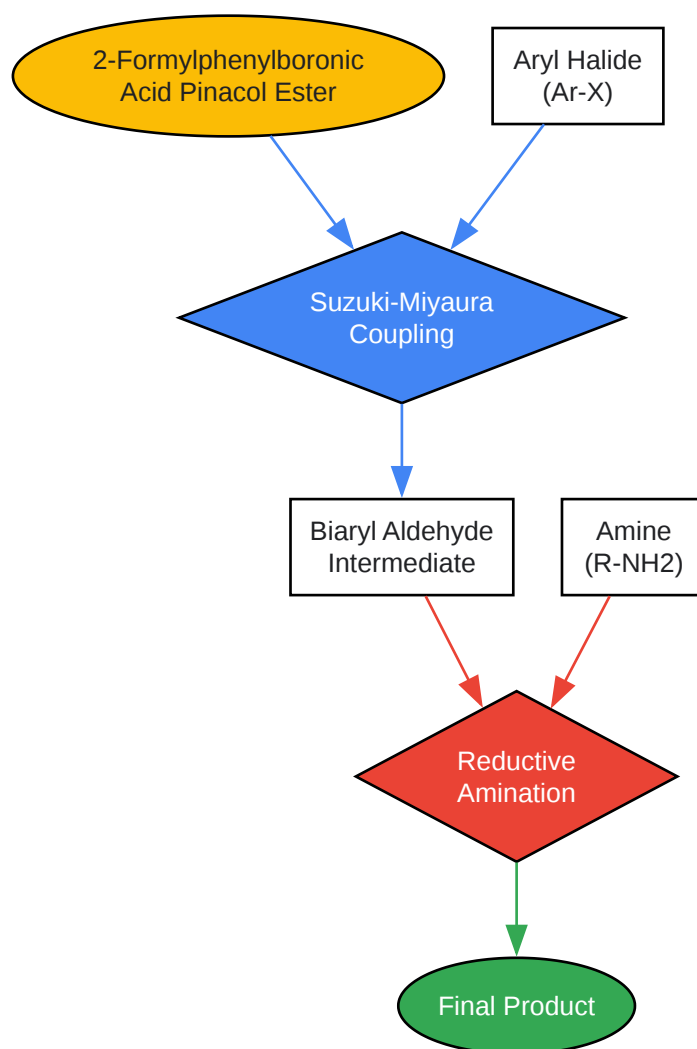
Logical Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the logical workflow of a Suzuki-Miyaura coupling reaction and a simplified representation of a potential synthetic pathway utilizing 2-formylphenylboronic acid pinacol ester.



[Click to download full resolution via product page](#)

Caption: Logical workflow for a Suzuki-Miyaura coupling reaction.



[Click to download full resolution via product page](#)

Caption: A potential synthetic pathway using the dual reactivity of the reagent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Formylpyridine-5-boronic acid pinacol ester | [frontierspecialtychemicals.com]
- 2. scbt.com [scbt.com]

- To cite this document: BenchChem. [Chemical structure and IUPAC name of 2-formylphenylboronic acid pinacol ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1311416#chemical-structure-and-iupac-name-of-2-formylphenylboronic-acid-pinacol-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com